

An In-Depth Technical Guide to 2-Ethylhydroquinone (CAS Number: 2349-70-4)

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Compound of Interest

Compound Name: 2-Ethylbenzene-1,4-diol

CAS No.: 2349-70-4

Cat. No.: B1225981

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethylhydroquinone, with the CAS number 2349-70-4, is an aromatic organic compound belonging to the hydroquinone family. Its structure consists of a benzene ring di-substituted with two hydroxyl groups in the para position (1 and 4) and an ethyl group at position 2. This substitution pattern imparts specific chemical properties that make it a subject of interest in various chemical and biological research areas, including as a potential antioxidant and an intermediate in organic synthesis. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and potential applications, with a focus on data relevant to research and development.

Chemical Structure and Identification

The chemical identity of 2-ethylhydroquinone is well-defined by its CAS number and various chemical nomenclature systems.

Identifier	Value
CAS Number	2349-70-4
IUPAC Name	2-ethylbenzene-1,4-diol
Molecular Formula	C ₈ H ₁₀ O ₂
Canonical SMILES	<chem>CCC1=C(C=C(C=C1)O)O</chem>
InChI Key	VJIDDJAKLVOBSE-UHFFFAOYSA-N

Chemical Structure:

Caption: 2D Chemical Structure of 2-Ethylhydroquinone.

Physical and Chemical Properties

Experimental data for 2-ethylhydroquinone is not extensively reported in the literature. Therefore, properties are often inferred from closely related analogs such as 2-methylhydroquinone and hydroquinone.

Property	Value (Analog-Based)	Reference/Analog
Molecular Weight	138.16 g/mol	Calculated
Melting Point	~128-130 °C	2-Methylhydroquinone[1][2]
Boiling Point	~285 °C	2-Methylhydroquinone[1]
Solubility	Moderately soluble in water; soluble in polar organic solvents like ethanol and ether.	2-Methylhydroquinone
pKa	Expected to be in the range of 9.9-11.3 for the first dissociation in aqueous solution.	Hydroquinones in general[3]

Synthesis of 2-Ethylhydroquinone

A common synthetic route to 2-ethylhydroquinone is through the reduction of 2-ethylanthraquinone. The latter is a key component in the industrial production of hydrogen peroxide.

Experimental Protocol: Reduction of 2-Ethylanthraquinone

This protocol is a representative method for the catalytic hydrogenation of an anthraquinone derivative to its corresponding hydroquinone.

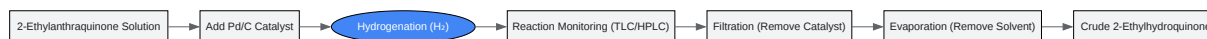
Materials:

- 2-Ethylanthraquinone
- Palladium on carbon (Pd/C) catalyst (e.g., 5% or 10%)
- Solvent (e.g., ethanol, ethyl acetate, or a mixture of aromatic solvents)
- Hydrogen gas (H_2)
- Inert gas (e.g., nitrogen or argon)
- Filtration apparatus (e.g., Celite® or a similar filter aid)
- Rotary evaporator

Procedure:

- In a suitable reaction vessel (e.g., a Parr hydrogenation apparatus or a three-necked flask), dissolve 2-ethylanthraquinone in the chosen solvent.
- Add the Pd/C catalyst to the solution. The catalyst loading is typically 1-5 mol% relative to the substrate.
- Purge the reaction vessel with an inert gas to remove air.
- Introduce hydrogen gas to the desired pressure (this can range from atmospheric pressure to several atmospheres, depending on the apparatus).

- Stir the reaction mixture vigorously at room temperature or with gentle heating.
- Monitor the progress of the reaction by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- Once the reaction is complete, purge the vessel with an inert gas to remove excess hydrogen.
- Filter the reaction mixture through a pad of Celite® to remove the palladium catalyst.
- Wash the filter cake with a small amount of the reaction solvent.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude 2-ethylhydroquinone.
- The crude product can be further purified by recrystallization from a suitable solvent system.



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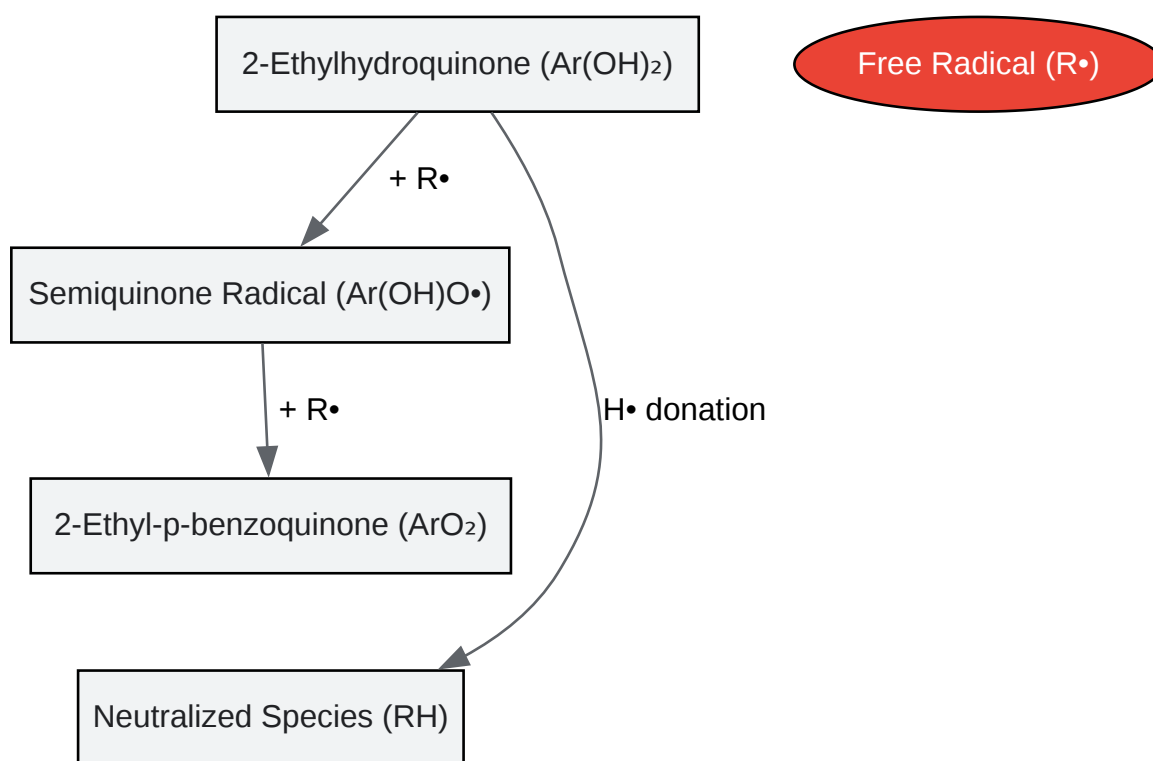
Caption: Experimental Workflow for the Synthesis of 2-Ethylhydroquinone.

Potential Applications and Biological Activity

While specific research on 2-ethylhydroquinone is limited, the broader class of hydroquinones exhibits a range of biological activities, primarily stemming from their antioxidant properties.

Antioxidant Activity

Hydroquinones are well-known for their ability to scavenge free radicals. This activity is attributed to the donation of a hydrogen atom from one of the hydroxyl groups to a radical species, thereby neutralizing it. The resulting semiquinone radical is relatively stable due to resonance delocalization.



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Caption: Antioxidant Mechanism of 2-Ethylhydroquinone.

Potential in Drug Development

Derivatives of hydroquinone have been investigated for various therapeutic applications:

- **Anti-inflammatory Activity:** Some hydroquinone derivatives have been shown to inhibit cyclooxygenase (COX) enzymes, which are key targets in anti-inflammatory drug development. For instance, brominated methylhydroquinone has been identified as a potent COX inhibitor[4].
- **Anticancer Properties:** Hydroquinone itself has demonstrated in vitro and in vivo anti-cancer activity by inducing cell death in various cancer cell lines[5]. A hydroquinone analog has also been shown to induce apoptosis in colon cancer cells[6]. The cytotoxic activity of hydroquinone is believed to be mediated by a radical-induced oxidation mechanism.
- **Enzyme Inhibition:** Hydroquinones have been reported to inhibit various enzymes. For example, they are known inhibitors of urease[7]. Additionally, some bicyclic inhibitors with a

naphthol (a hydroquinone-related structure) core have shown activity against enzymes in the menaquinone biosynthesis pathway of bacteria, suggesting potential as antimicrobial agents[8].

Given these findings for related compounds, 2-ethylhydroquinone could be a valuable scaffold for the design and synthesis of novel therapeutic agents.

Experimental Protocol: DPPH Radical Scavenging Assay

This is a common and straightforward assay to evaluate the antioxidant capacity of a compound.

Materials:

- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol or ethanol
- 2-Ethylhydroquinone (test compound)
- Ascorbic acid or Trolox (positive control)
- 96-well microplate
- Spectrophotometer

Procedure:

- Prepare a stock solution of DPPH in methanol (e.g., 0.1 mM).
- Prepare a series of dilutions of the test compound (2-ethylhydroquinone) and the positive control in methanol.
- In a 96-well plate, add a fixed volume of the DPPH solution to each well.
- Add an equal volume of the different concentrations of the test compound or positive control to the wells.
- Include a blank (methanol only) and a control (DPPH solution with methanol).

- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance of each well at a wavelength of approximately 517 nm.
- Calculate the percentage of radical scavenging activity for each concentration of the test compound.



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